

An In-depth Technical Guide to the Physical and Chemical Properties of Dazomet

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Compound of Interest

Compound Name: Dazomet

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Dazomet (tetrahydro-3,5-dimethyl-1,3,5-thiadiazine-2-thione) is a broad-spectrum biocide widely used as a soil fumigant to control fungi, nematodes, bacteria, insects, and germinating weeds.^{[1][2][3]} It serves as a pre-planting soil sterilant in various agricultural and horticultural settings, including golf courses, nurseries, and for high-value crops.^{[1][4]} **Dazomet** is recognized as a non-ozone-depleting alternative to methyl bromide.^{[1][2][4]} Its efficacy lies in its decomposition in the presence of moisture into the active gaseous compound, methyl isothiocyanate (MITC).^{[4][5][6]} This guide provides a comprehensive overview of the core physical and chemical properties of **Dazomet**, detailed experimental methodologies, and visual representations of its chemical behavior and analysis.

Data Presentation

The quantitative physical and chemical properties of **Dazomet** are summarized in the tables below for clear reference and comparison.

Table 1: Physical Properties of Dazomet

Property	Value	Conditions	Source(s)
Molecular Formula	C ₅ H ₁₀ N ₂ S ₂	[7][8][9]	
Molecular Weight	162.27 - 162.3 g/mol	[4][5][7][8]	
Physical State	White to off-white crystalline solid or powder.[5][8]	Standard Temperature and Pressure	[5][8][10]
Odor	Weakly pungent, sulphurous, acrid odor.[5][10]	[5][10]	
Melting Point	103.2 - 107 °C (219 - 225 °F); Decomposes above 102-105 °C.[4][5][7][8][9][10][11][12]	Atmospheric Pressure	[4][5][7][8][9][10][11][12]
Boiling Point	Decomposes at ~150 °C.[9][13] Predicted: 222.3 ± 50.0 °C.[7][11]	[7][9][11][13]	
Density	1.29 - 1.37 g/mL	20 °C	[1][4][7][8]
Vapor Pressure	5.8 x 10 ⁻⁶ Pa to 3.7 x 10 ⁻⁴ Pa (2.25 x 10 ⁻⁶ to 2.80 x 10 ⁻⁶ mmHg)	20 - 25 °C	[1][5][7][10][11][12][14][15]
Water Solubility	3.0 - 3.5 g/L; Reacts with water.[1]	20 °C, pH 5-9	[1][10][16][17]
Solubility in Organic Solvents	See Table 3 for details	20 °C	[1][5][17][18]
Partition Coefficient (n-octanol/water)	log Kow = 0.63	pH 7	[5][12][15]
Flash Point	88.2 - 156 °C	[5][7][9][11][12]	

Table 2: Chemical Properties and Reactivity of Dazomet

Property	Description	Conditions / Remarks	Source(s)
Stability	Stable at temperatures up to 35 °C. Sensitive to temperatures >50 °C and moisture. Stable for at least 2 years if stored below 50 °C in dry conditions.[4][5]	[4][5][12]	
Decomposition	Decomposes on heating above 102 °C, releasing toxic fumes of nitrogen and sulfur oxides.[5][12] In damp soil, it decomposes into MITC, formaldehyde, hydrogen sulfide, and methylamine.[5][19]	Heat, Moisture	[5][12][19]
Hydrolysis	Rapidly hydrolyzes in water; the rate is base-catalyzed (increases with pH).[6][15][20][21]	See half-life data below	[6][15][20][21]
Hydrolysis Half-life (t _{1/2})	6 - 10 hours 2 - 3.9 hours 0.8 - 1 hour	25 °C, pH 5 25 °C, pH 7 25 °C, pH 9	[15][16][21]
Reactivity	Decomposes on contact with water, dilute acids, and alcohol.[2][5][22] Reacts with strong oxidizing agents.[1] Acidic media hydrolysis yields	Non-corrosive in its dry state.[1][5]	[1][2][5][12][22]

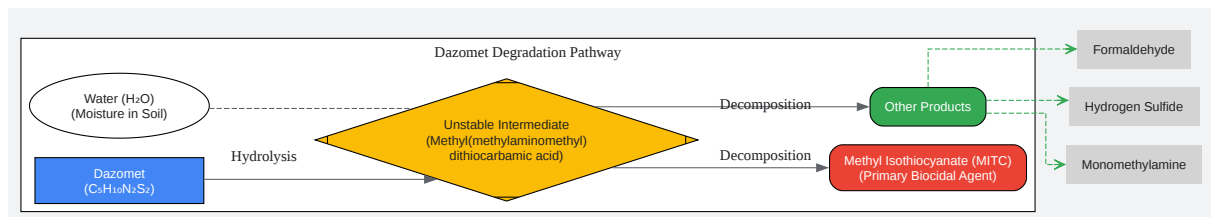
	carbon disulfide, formaldehyde, and methylamine.[5][12]	
Photodegradation	Relatively prone to photodegradation.[10] [15]	[10][15]
Soil Mobility (Koc)	Estimated Koc = 52, suggesting high mobility. However, rapid hydrolysis is expected to limit extensive leaching.	[12]
Bioconcentration Factor (BCF)	Estimated BCF = 2.4, suggesting a low potential for bioconcentration in aquatic organisms. [12]	[12]

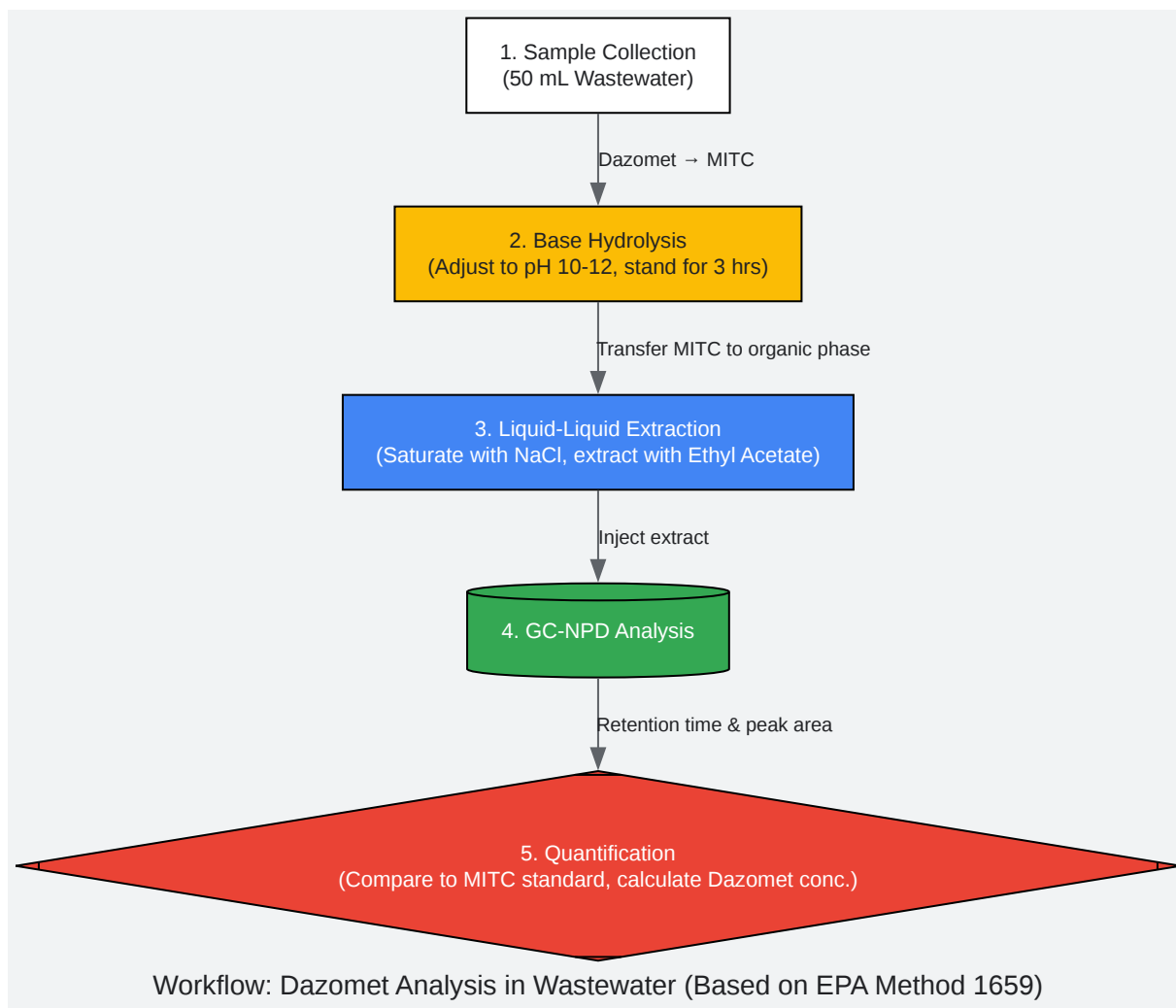
Table 3: Solubility of Dazomet in Various Organic Solvents at 20 °C

Solvent	Solubility (g/kg or g/100ml)	Source(s)
Cyclohexanone	400 g/kg	[1]
Chloroform	391 g/kg	[1][5]
Trichloroethylene	30.0 g/100ml	[5]
Dimethyl sulfoxide	30 g/100ml	[5]
Dimethyl formamide	30 g/100ml	[5]
Acetone	173 g/kg (13.1 g/100ml)	[1][5]
Dioxane	8.0 g/100ml	[5]
Benzene	51 g/kg	[1]
Ethylene glycol monomethyl ether	5.0 g/100ml	[5]
Ethanol	15 g/kg (3.0 g/100ml)	[1][5]
Ethylene glycol	3.0 g/100ml	[5]
Diethyl ether	6 g/kg	[1]
Xylene	1.1 g/100ml	[5]
Isopropanol	0.5 g/100ml	[5]

Mechanism of Action and Degradation Pathways

Dazomet itself is a pro-pesticide. Its biocidal activity is a consequence of its chemical degradation in the presence of water, primarily through hydrolysis.[5][6] This process releases methyl isothiocyanate (MITC), a volatile and highly toxic gas that acts as the primary agent against soil-borne pests.[4][5][6]





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